

A Comparative Analysis of Off-Target Binding: OncoACP3 vs. PSMA Ligands

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Compound of Interest

Compound Name: *OncoACP3*

Cat. No.: *B15562980*

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OTELFINGEN, SWITZERLAND & BOSTON, MA – December 7, 2025 – In the rapidly evolving landscape of targeted radionuclide therapy for prostate cancer, two prominent molecular targets have emerged: Prostate-Specific Membrane Antigen (PSMA) and Prostatic Acid Phosphatase (ACP3). This guide provides a detailed comparative analysis of the off-target binding profiles of the novel ACP3-targeting ligand, **OncoACP3**, and various established PSMA-targeting ligands. This objective comparison, supported by experimental data, is intended to inform researchers, scientists, and drug development professionals on the key differentiators in their preclinical and clinical performance.

Executive Summary

Prostate-specific membrane antigen (PSMA) has been a cornerstone in the theranostics of prostate cancer. However, on-target, off-tumor binding in tissues such as the salivary glands, lacrimal glands, kidneys, and small intestine has been associated with treatment-limiting toxicities. Prostatic Acid Phosphatase (ACP3), a target with high expression in prostate cancer and minimal expression in most healthy tissues, presents a promising alternative. The novel ligand, **OncoACP3**, demonstrates a highly favorable biodistribution profile with significantly

lower uptake in key off-target organs compared to PSMA ligands, potentially offering a wider therapeutic window.

Data Presentation: Quantitative Comparison

The following tables summarize the key quantitative data on binding affinities and in vivo biodistribution of **OncoACP3** and representative PSMA ligands.

Table 1: In Vitro Binding Affinities

Ligand	Target	Binding Affinity (IC50/Ki)	Cell Line	Reference
OncoACP3	ACP3	Picomolar range (qualitative)	-	[1][2]
[¹⁷⁷ Lu]Lu-PSMA-617	PSMA	IC50: ~17.7 nM, Ki: ~7.2 nM	LNCaP	[3]
RPS-072	PSMA	IC50: 6.7 ± 3.7 nM	-	[4]
RPS-077	PSMA	IC50: 1.7 ± 0.3 nM	-	[4]
[¹¹¹ In]In-DOTA-PSMA-617	PSMA	IC50: 52.7 nM	LS174T-PSMA	[5]
¹⁸ F-PSMA-1007	PSMA	IC50: 4.2 ± 0.5 nM	-	[5]

Note: Direct head-to-head comparative in vitro binding assays of **OncoACP3** against a panel of PSMA ligands on both ACP3 and PSMA targets are not yet publicly available. The picomolar affinity of **OncoACP3** is based on statements from the developing company.

Table 2: Comparative Biodistribution in Humans ([⁶⁸Ga]Ga-**OncoACP3**-DOTA vs. [¹⁸F]F-PSMA-1007)

Organ	Mean SUVmean ([⁶⁸ Ga]Ga- OncoACP3-DOTA)	Mean SUVmean ([¹⁸ F]F-PSMA-1007)	P-value
Liver	4.3	13.2	< 0.001
Renal Parenchyma	7.0	14.5	< 0.001
Parotid Gland	1.3	17.3	< 0.001
Lacrimal Gland	1.2	8.6	< 0.001
Blood Pool	4.0	1.1	< 0.001

Data derived from a retrospective analysis in prostate cancer patients[6].

Table 3: Comparative Preclinical Biodistribution of PSMA Ligands in Mice (%ID/g)

Organ	[¹⁷⁷ Lu]Lu-PSMA-617 (4h p.i.)	[⁶⁸ Ga]Ga-PSMA-11 (1h p.i.)
Blood	0.29 ± 0.04	0.25 ± 0.04
Liver	0.44 ± 0.06	0.27 ± 0.04
Spleen	0.12 ± 0.02	1.0 ± 0.2
Kidneys	3.51 ± 0.81	23.2 ± 4.5
Salivary Glands	-	3.0 ± 1.0
Tumor (LNCaP)	23.31 ± 0.94	-
Tumor (PC3 PIP)	-	19.5 ± 1.8

Data compiled from separate preclinical studies[7][8]. Direct comparative preclinical biodistribution of **OncoACP3** with these specific PSMA ligands under identical conditions is not yet published.

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the interpretation and replication of these findings.

Competitive Radioligand Binding Assay

This assay is fundamental for determining the binding affinity (IC50 and Ki values) of a ligand for its target receptor.

Protocol Outline:

- **Cell Culture:** PSMA-positive (e.g., LNCaP) or ACP3-positive prostate cancer cells are cultured to a suitable confluence in 96-well plates.
- **Ligand Preparation:** Serial dilutions of the unlabeled competitor ligand (e.g., **OncoACP3**, PSMA-617) are prepared. A fixed, low concentration of a radiolabeled ligand targeting the same receptor (e.g., [¹⁷⁷Lu]Lu-PSMA-617) is also prepared.
- **Incubation:** The cells are incubated with the fixed concentration of the radioligand and varying concentrations of the competitor ligand. This incubation is carried out at 37°C for a predetermined time to reach binding equilibrium.
- **Washing:** Unbound radioligand is removed by washing the cells with a cold buffer solution.
- **Lysis and Measurement:** The cells are lysed, and the radioactivity of the bound ligand is measured using a gamma counter or liquid scintillation counter.
- **Data Analysis:** The data is plotted as the percentage of specific binding versus the log concentration of the competitor ligand. A sigmoidal curve is fitted to the data to determine the IC50 value. The Ki value is then calculated using the Cheng-Prusoff equation.

In Vivo Biodistribution Studies in Mice

These studies are essential to evaluate the uptake and clearance of a radiolabeled ligand in various organs and the tumor.

Protocol Outline:

- **Animal Model:** Immunodeficient mice (e.g., BALB/c nude) are subcutaneously or orthotopically implanted with human prostate cancer cells (e.g., LNCaP for PSMA, HT-1080.hACP3 for ACP3).
- **Radioligand Administration:** Once tumors reach a specified size, a defined activity of the radiolabeled ligand (e.g., [^{177}Lu]Lu-PSMA-617, [^{177}Lu]Lu-**OncoACP3**-DOTAGA) is administered intravenously.
- **Tissue Harvesting:** At various time points post-injection (e.g., 1, 4, 24, 48 hours), cohorts of mice are euthanized. Blood, tumor, and a comprehensive panel of organs are collected and weighed.
- **Radioactivity Measurement:** The radioactivity in each tissue sample is measured using a gamma counter.
- **Data Analysis:** The uptake in each tissue is calculated as the percentage of the injected dose per gram of tissue (%ID/g). Tumor-to-organ ratios are also determined.

PET/CT Imaging in Patients

Positron Emission Tomography/Computed Tomography (PET/CT) is used to visualize the in vivo distribution of the radiotracer in humans.

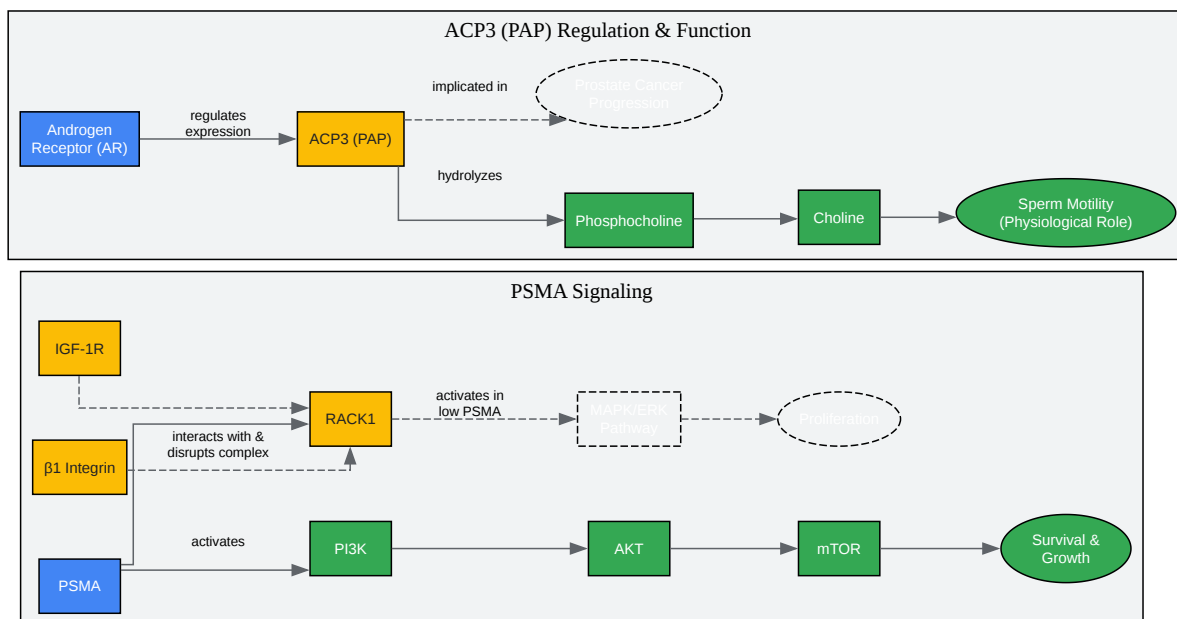
Protocol Outline:

- **Patient Preparation:** Patients may be required to fast for a certain period before the scan. Hydration is encouraged to promote the clearance of the radiotracer.
- **Radiotracer Administration:** A specific activity of the radiolabeled ligand (e.g., [^{68}Ga]Ga-**OncoACP3**-DOTA, [^{18}F]F-PSMA-1007) is administered intravenously.
- **Uptake Phase:** There is a waiting period (typically 60-120 minutes) to allow for the radiotracer to distribute throughout the body and accumulate in the target tissues.
- **Image Acquisition:** The patient is positioned in the PET/CT scanner, and images are acquired, typically from the mid-thigh to the base of the skull.

- Image Analysis: The PET images are reconstructed and fused with the CT images for anatomical localization. The uptake in tumors and organs is quantified using the Standardized Uptake Value (SUV).

Mandatory Visualization

Signaling Pathways



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Caption: Comparative signaling contexts for PSMA and ACP3.

Experimental Workflows



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